

commercial availability of 3-(trifluoromethoxy)pyrrolidine hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Trifluoromethoxy)pyrrolidine
hydrochloride

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An In-depth Technical Guide to the Commercial Availability and Strategic Procurement of **3-(Trifluoromethoxy)pyrrolidine Hydrochloride**

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of the commercial availability of **3-(trifluoromethoxy)pyrrolidine hydrochloride** for researchers, chemists, and drug development professionals. We move beyond a simple supplier list to offer strategic insights into sourcing this specific building block and its close structural analogues, ensuring that research and development timelines are managed effectively.

Introduction: The Strategic Value of Fluorinated Pyrrolidines in Medicinal Chemistry

The pyrrolidine ring is a privileged scaffold in drug discovery, prized for its three-dimensional structure that allows for efficient exploration of pharmacophore space.^[1] When functionalized with fluorine-containing groups, its utility is significantly enhanced. The trifluoromethoxy (-OCF₃) group, in particular, is of high interest due to the unique physicochemical properties it imparts.

Unlike the more common trifluoromethyl (-CF₃) group, the -OCF₃ moiety combines the high lipophilicity of the fluorinated group with the polarity of the oxygen atom, allowing for fine-tuning

of LogP values to optimize membrane permeability and bioavailability.[2][3] The carbon-fluorine bonds are exceptionally strong, making the group highly resistant to metabolic degradation and often leading to an improved pharmacokinetic profile for drug candidates.[4][5] These distinct electronic and metabolic advantages are key drivers for the specific demand for building blocks like **3-(trifluoromethoxy)pyrrolidine hydrochloride** in novel drug design.[4][6]

Physicochemical Profile

A clear understanding of the compound's basic properties is the first step in its evaluation for synthesis.

Property	Data	Reference
Compound Name	3-(trifluoromethoxy)pyrrolidine hydrochloride	Fluorochem
CAS Number	Not broadly listed; supplier-specific.	-
Molecular Formula	C ₅ H ₈ F ₃ NO·HCl	Fluorochem
Molecular Weight	191.58 g/mol	Fluorochem
MDL Number	MFCD23381937	Fluorochem
Canonical SMILES	Cl.FC(F)(F)OC1CCNC1	Fluorochem

Commercial Landscape Analysis

A critical finding of our analysis is the significant difference in commercial availability between **3-(trifluoromethoxy)pyrrolidine hydrochloride** and its close analogue, 3-(trifluoromethyl)pyrrolidine hydrochloride.

Availability of 3-(Trifluoromethoxy)pyrrolidine Hydrochloride

Direct commercial, off-the-shelf availability of **3-(trifluoromethoxy)pyrrolidine hydrochloride** is highly limited. Our search identified it in the catalog of specialized suppliers like Fluorochem, but without readily available pricing or stock levels.[7]

Interpretation for Researchers: The lack of widespread catalog presence indicates that this compound is likely not maintained as a stock item. It is most probably available on a "synthesis-on-demand" or "custom synthesis" basis. This has several implications for project planning:

- **Longer Lead Times:** Expect weeks to months for delivery, depending on the required quantity and the supplier's synthesis queue.
- **Higher Cost:** Custom synthesis is significantly more expensive than purchasing stock chemicals.
- **Scalability Concerns:** Initial small-scale synthesis may be feasible, but plans for large-scale production will require a dedicated process development effort.

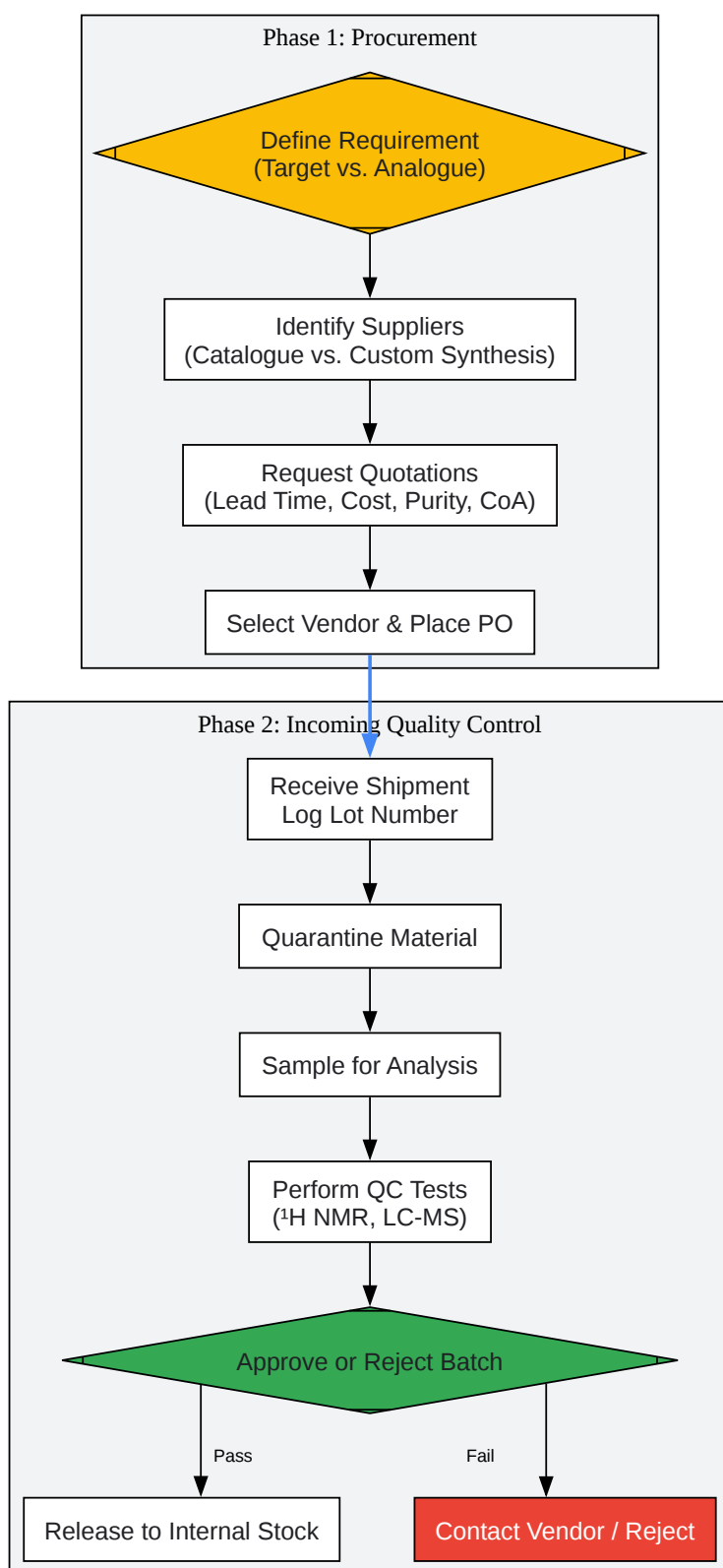
A Readily Available Analogue: 3-(Trifluoromethyl)pyrrolidine Hydrochloride

In stark contrast, the structural analogue 3-(trifluoromethyl)pyrrolidine hydrochloride is a readily available building block from numerous major chemical suppliers. This compound serves as a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.^[8] For research programs where the specific electronic properties of the -OCF₃ group are not an absolute requirement, or for initial proof-of-concept studies, this analogue represents a pragmatic and accessible alternative.

Supplier	CAS Number	Purity	Representative Quantities
Sigma-Aldrich	1189485-03-7	≥95%	Available up to 25 g
Apollo Scientific	1189485-03-7	≥95%	1 g, 5 g
Chem-Impex	1189485-03-7	N/A	25 mg, 100 mg, 250 mg, 1 g
Santa Cruz Biotech	1189485-03-7	N/A	Inquire for availability

Strategic Procurement and Quality Control Workflow

Whether pursuing custom synthesis of the target compound or purchasing its analogue, a robust procurement and QC workflow is essential to mitigate risks and ensure the quality of starting materials.



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Caption: Strategic workflow for sourcing and validating key chemical building blocks.

Experimental Protocol: Identity and Purity Verification of Incoming Pyrrolidine Hydrochloride Salts

This protocol outlines a self-validating system for ensuring the quality of a received batch of either 3-(trifluoromethoxy)pyrrolidine HCl or its analogue.

Objective: To confirm the identity, structure, and purity of the incoming material.

Methods:

- **¹H NMR Spectroscopy (Identity & Structural Confirmation)**
 - Sample Preparation: Dissolve ~5-10 mg of the hydrochloride salt in 0.7 mL of a suitable deuterated solvent (e.g., D₂O or DMSO-d₆).
 - Acquisition: Acquire a standard proton NMR spectrum.
 - Analysis & Causality:
 - Chemical Shifts & Multiplicity: The pyrrolidine ring protons should appear as a series of complex multiplets. The proton at the C3 position, bearing the -OCF₃ or -CF₃ group, will have a distinct chemical shift. The presence of the trifluoro-group will likely introduce further complexity through coupling.
 - Integration: The relative integration of the proton signals should match the expected ratio for the C₅H₈N core.
 - Validation: The obtained spectrum must match the reference spectrum provided on the supplier's Certificate of Analysis (CoA) or literature data. Discrepancies may indicate the wrong product or significant impurities.
- **LC-MS (Purity Assessment & Mass Confirmation)**
 - Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent system (e.g., 50:50 Acetonitrile:Water with 0.1% formic acid).

- Chromatography: Use a reverse-phase C18 column with a gradient elution method (e.g., 5% to 95% Acetonitrile in Water over 5-10 minutes).
- Detection:
 - UV Detector (e.g., 210 nm): This will provide a chromatogram to assess purity. Calculate the area percentage of the main peak. A purity of >95% is typically required for early-stage discovery.
 - Mass Spectrometer (ESI+ mode): The mass spectrum should show a prominent peak corresponding to the $[M+H]^+$ of the free base (e.g., m/z 156.06 for $C_5H_8F_3NO$).
- Validation: The purity determined by UV should meet the project's requirements (>95% is standard). The observed mass must match the calculated exact mass of the free base, confirming the molecular weight of the compound.

Conclusion

While **3-(trifluoromethoxy)pyrrolidine hydrochloride** is a highly valuable building block for advanced medicinal chemistry programs, its commercial availability is limited, necessitating a custom synthesis approach with considerations for cost and lead time. In contrast, the closely related analogue, 3-(trifluoromethyl)pyrrolidine hydrochloride, is widely and readily available from multiple commercial suppliers, offering a practical alternative for many research applications. A rigorous, well-defined procurement and quality control workflow is paramount in either scenario to ensure the integrity of starting materials and the ultimate success of the research program.

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- To cite this document: BenchChem. [commercial availability of 3-(trifluoromethoxy)pyrrolidine hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1407474#commercial-availability-of-3-trifluoromethoxy-pyrrolidine-hydrochloride>]

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